

Spectroscopic Characterization Standards for Isoxazole Acid Derivatives

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Compound of Interest

Compound Name: 5-(2-Nitrophenyl)-1,2-oxazole-4-carboxylic acid

CAS No.: 887408-17-5

Cat. No.: B12063818

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Content Type: Technical Comparison Guide Audience: Medicinal Chemists, Analytical Scientists, Structural Biologists

Executive Summary: The Regiochemical Challenge

Isoxazole carboxylic acids are critical pharmacophores in antibiotics (e.g., isoxazolyl penicillins) and CNS agents (e.g., GABA agonists). However, their synthesis—often via the condensation of hydroxylamine with

-keto esters or 1,3-dipolar cycloaddition—frequently yields a mixture of regioisomers: Isoxazole-3-carboxylic acid (3-COOH) and Isoxazole-5-carboxylic acid (5-COOH).

Distinguishing these isomers is non-trivial due to their identical molecular weight and similar polarity. This guide compares the performance of NMR (

H,

C,

N), Mass Spectrometry (MS), and Infrared Spectroscopy (IR) in resolving this structural ambiguity.

Quick Comparison Matrix

Feature	NMR (H / C)	Mass Spectrometry (MS)	IR Spectroscopy
Primary Utility	Definitive Regioisomer Assignment	Fragmentation Logic (HCN vs CO)	Functional Group Verification
Resolution	High (Distinct Chemical Shifts)	Medium (Isomer- specific loss)	Low (Overlapping bands)
Throughput	Low (Requires pure sample)	High (Coupled with LC)	High (Solid state/ATR)
Critical Limit	Solvent effects on chemical shifts	Ionization suppression	Broad H-bonding bands

Comparative Analysis of Spectroscopic Methods

A. Nuclear Magnetic Resonance (NMR): The Gold Standard

NMR is the only self-validating method for absolute structural assignment. The electronic environment of the isoxazole ring creates distinct shielding patterns for the 3- and 5-positions.

1. Proton NMR (

H)

The most diagnostic signal is the ring proton (H-4). Its chemical shift is heavily influenced by the adjacent substituents.

- 3-COOH Derivatives (5-substituted): The H-4 proton is flanked by a carboxylic acid at C-3 and a substituent at C-5.
- 5-COOH Derivatives (3-substituted): The H-4 proton is flanked by a substituent at C-3 and a carboxylic acid at C-5.

Diagnostic Shift Ranges (in DMSO-

): | Isomer Type | H-4 Chemical Shift (

) | Coupling (

) | Structural Insight | | :--- | :--- | :--- | :--- | | Isoxazole-3-COOH | 6.70 – 6.95 ppm | Singlet (if C5 subst.) | Upfield shift due to C5-substituent shielding. | | Isoxazole-5-COOH | 6.90 – 7.30 ppm | Singlet (if C3 subst.) | Downfield shift due to proximity to ring Oxygen. | | Parent Isoxazole | H-4: 6.38 | H-5: 8.49 | H-3: 8.31 |

Hz | Reference standard. |

2. Carbon-13 NMR (

C)

¹³C NMR provides the most conclusive evidence. The ring carbons (C-3, C-4, C-5) have characteristic shifts based on their proximity to the ring oxygen (deshielding) versus the nitrogen.

- C-5 (O-linked): Typically the most deshielded ring carbon (165–180 ppm).
- C-3 (N-linked): Less deshielded than C-5 (155–165 ppm).
- C-4: Highly shielded (100–110 ppm).

Critical Comparison: In a 3-COOH derivative, the carboxyl carbon (

162 ppm) often overlaps with the ring C-3. However, the C-5 signal will appear very far downfield (

170+ ppm) if substituted with an electron-withdrawing group or aryl ring. In a 5-COOH derivative, the carboxyl carbon is attached to C-5. This pushes the C-5 signal into the carbonyl range (

160–165 ppm), while C-3 remains distinct at

150–160 ppm.

3. Nitrogen-15 NMR (

N) & HMBC

For ambiguous cases,

HMBC is the ultimate arbiter.

- 3-COOH: The ring nitrogen is 2 bonds away from the carboxyl carbon.
- 5-COOH: The ring nitrogen is 3 bonds away from the carboxyl carbon.
- Observation: Cross-peak intensity and coupling constants (

vs

) differ significantly.

B. Mass Spectrometry: Fragmentation Logic

While both isomers have the same parent ion

, their fragmentation pathways under collision-induced dissociation (CID) differ due to the stability of the neutral losses.

- Isoxazole-5-COOH: Favors the loss of HCN (27 Da) over decarboxylation. The proximity of the nitrogen to the C-3 position facilitates ring cleavage.
- Isoxazole-3-COOH: Favors Decarboxylation (loss of CO

, 44 Da) or loss of CO (28 Da) followed by ring opening.

Performance Verdict: MS is excellent for rapid screening of reaction mixtures but should not be the sole method for structural confirmation without an authentic standard.

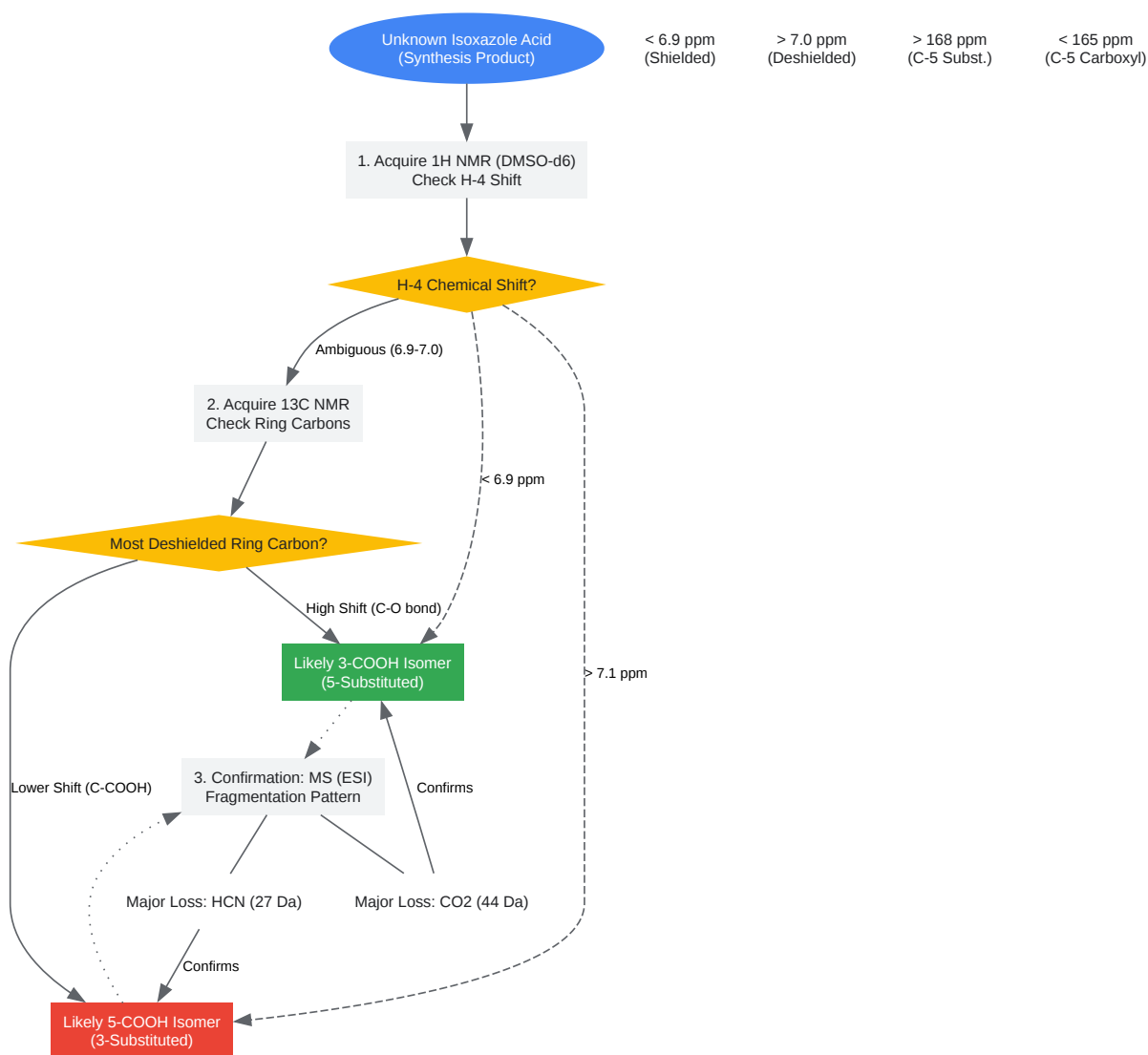
C. Infrared Spectroscopy (IR)

IR is less effective for distinguishing isomers but crucial for verifying the "Acid" functionality.

- Diagnostic Band: The C=N stretch (1560 cm⁻¹) and C=C stretch (1620 cm⁻¹) intensities vary.
- Warning: In the solid state, isoxazole acids form strong H-bonded dimers, broadening the O-H stretch (3300–2500 cm⁻¹) and shifting the C=O band to 1710 cm⁻¹. In dilute solution (CHCl₃), the monomeric C=O shifts to 1760 cm⁻¹.

Diagnostic Workflow (Decision Tree)

The following diagram outlines the logical flow for determining the regiochemistry of an unknown isoxazole acid derivative.



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Figure 1: Logic gate for distinguishing Isoxazole-3-COOH from Isoxazole-5-COOH using spectroscopic data.

Experimental Protocols

Protocol A: Publication-Quality NMR Acquisition

To ensure data is comparable to literature standards, follow this strict protocol.

- Solvent Selection: Use DMSO-

(99.9% D) rather than CDCl₃

. Isoxazole acids often have poor solubility in chloroform, leading to concentration-dependent shifts (dimerization). DMSO disrupts dimers, sharpening the COOH proton signal (usually broad singlet at 13–14 ppm).

- Concentration: Prepare samples at 10–15 mg/mL.

- Acquisition Parameters:

- Relaxation Delay (D1): Set to

5 seconds. The quaternary carbons (C-3, C-5) and carbonyls have long T₁ relaxation times. Short delays will suppress these key diagnostic peaks.

- Scans: Minimum 64 scans for

C to resolve the weak quaternary carbons.

- Referencing: Calibrate to the DMSO quintet (

2.50 ppm for

H,

39.52 ppm for

C).

Protocol B: Mass Spectrometry (Direct Infusion)[2]

- Ionization: ESI (Electrospray Ionization) in Negative Mode () is often more sensitive for carboxylic acids than Positive Mode.
- Buffer: Use 0.1% Formic acid in Methanol/Water (50:50).
- Collision Energy: Ramp from 10 to 40 eV to observe the onset of decarboxylation vs. ring cleavage.

Reference Data Table

Use this table to benchmark your experimental results.

Structural Element	Isoxazole-3-COOH (Derivative)	Isoxazole-5-COOH (Derivative)	Notes
H-4 (ppm)	6.84 (s)	7.20 (s)	5-phenyl vs 3-phenyl analogs [1].
C-3 (ppm)	158.0 (ipso-COOH)	152.0 (ipso-R)	C-3 is N-linked.
C-4 (ppm)	103.6	108.5	C-4 is highly shielded.
C-5 (ppm)	170.5 (ipso-R)	161.0 (ipso-COOH)	C-5 is O-linked (Deshielded).
C=O (ppm)	162.8	158.5	Acid Carbonyl.
IR C=O (cm)	1720 (br)	1705 (br)	Solid state (KBr).

References

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- General Spectral Data: Title: Isoxazole-3-carboxylic acid ^1H and ^{13}C NMR Spectral Data. Source: SpectraBase (Wiley).[1] URL:[[Link](#)]

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Sources

- 1. spectrabase.com [spectrabase.com]
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